

JNJ-17203212: Application Notes on Solubility in DMSO and Ethanol

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Compound of Interest

Compound Name: JNJ-17203212

Cat. No.: B1673000

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These application notes provide detailed information on the solubility of **JNJ-17203212** in Dimethyl Sulfoxide (DMSO) and ethanol. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a diagram of the associated signaling pathway.

Quantitative Solubility Data

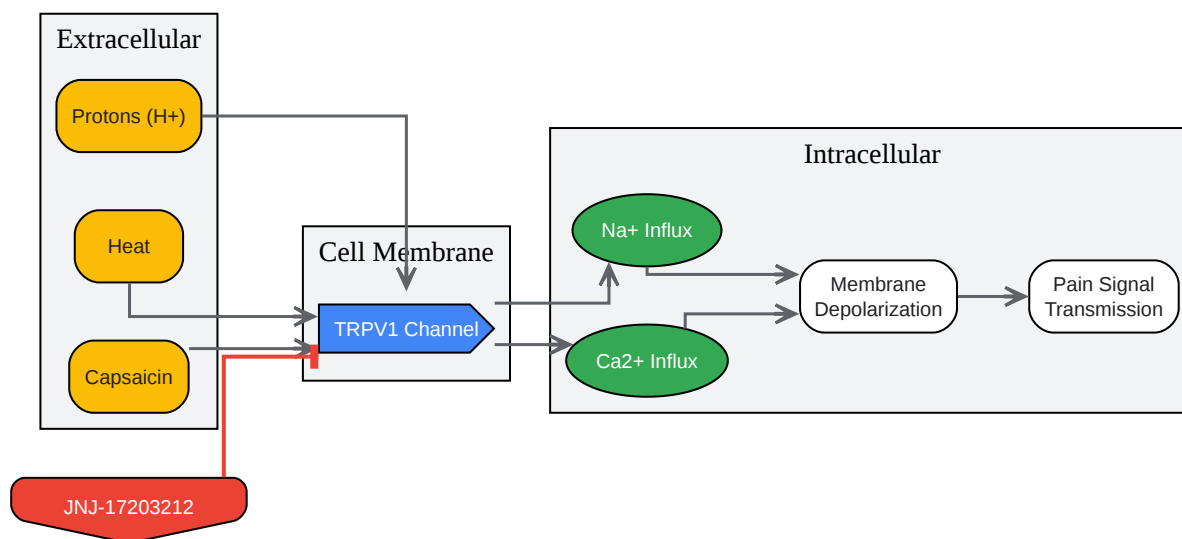
The solubility of **JNJ-17203212** in DMSO and ethanol has been reported by various suppliers. The data is summarized in the table below for easy comparison. It is important to note that slight variations in reported values can occur due to differences in experimental conditions, such as temperature and purity of the compound and solvents.

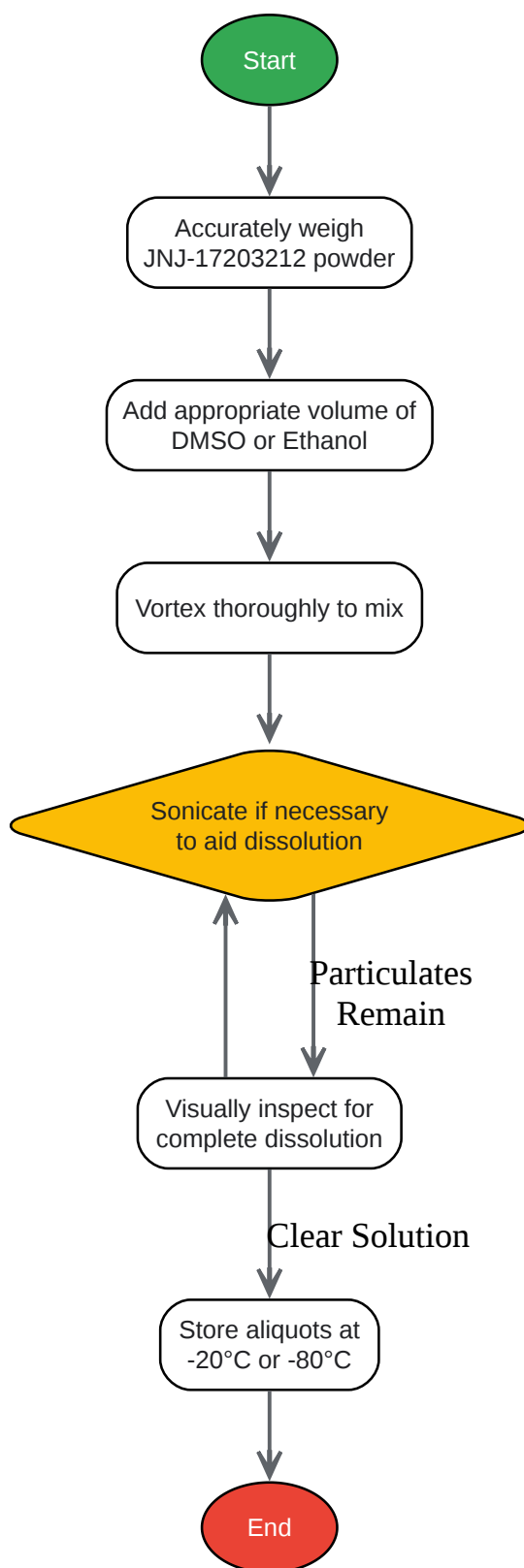
Solvent	Reported Solubility (mg/mL)	Reported Solubility (Molar)	Source Citation
DMSO	≥ 100 mg/mL	≥ 238.48 mM	[1]
DMSO	41.93 mg/mL	100 mM	
DMSO	Soluble to 100 mM	100 mM	
Ethanol	41.93 mg/mL	100 mM	
Ethanol	Soluble to 100 mM	100 mM	

Note: The molecular weight of **JNJ-17203212** is 419.32 g/mol . Molar concentrations are calculated based on this value.

Mechanism of Action and Signaling Pathway

JNJ-17203212 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor.[1][2][3] The TRPV1 receptor is a non-selective cation channel that is activated by a variety of stimuli, including heat, protons (low pH), and capsaicin (the active component of chili peppers). It plays a crucial role in the sensation of pain. As an antagonist, **JNJ-17203212** blocks the activation of the TRPV1 channel, thereby inhibiting downstream signaling pathways associated with pain transmission.





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References

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